

Synthesis and Characterization of Calcium Nitrate Trihydrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Calcium nitrate trihydrate

CAS No.: 15842-29-2

Cat. No.: B579515

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **calcium nitrate trihydrate** ($\text{Ca}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$). It details established synthesis protocols, outlines key characterization techniques, and presents relevant quantitative data in a structured format. This document is intended to serve as a practical resource for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's properties and preparation.

Introduction

Calcium nitrate and its hydrates are inorganic compounds with significant applications in various fields, including agriculture, materials science, and pharmaceuticals. The trihydrate form, in particular, is a stable crystalline solid that can serve as a precursor for the synthesis of other calcium-containing materials. A precise understanding of its synthesis and a thorough characterization are crucial for its effective utilization. This guide provides detailed

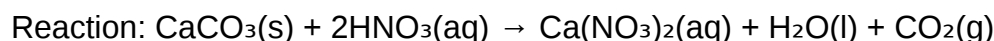
methodologies for the preparation of **calcium nitrate trihydrate** and its analysis using modern analytical techniques.

Synthesis of Calcium Nitrate Trihydrate

The most common and straightforward method for synthesizing calcium nitrate is through the neutralization reaction of a calcium source with nitric acid. The resulting hydrated form can be controlled by the crystallization conditions.

Synthesis via Reaction of Calcium Carbonate with Nitric Acid

A widely used laboratory-scale synthesis involves the reaction of calcium carbonate (CaCO_3) with nitric acid (HNO_3).^{[1][2]} The reaction proceeds with the evolution of carbon dioxide gas.

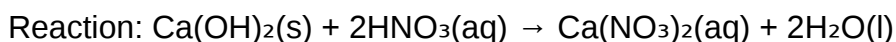


- **Reaction Setup:** In a well-ventilated fume hood, place a magnetic stir bar in a 500 mL beaker.
- **Reagents:** Add 100 mL of 4 M nitric acid to the beaker.
- **Reaction:** While stirring, slowly add 20.0 g of powdered calcium carbonate in small portions to control the effervescence.
- **Completion:** Continue adding calcium carbonate until no more gas evolves and a slight excess of unreacted solid remains, ensuring all the acid has been consumed.
- **Filtration:** Filter the warm solution to remove the excess calcium carbonate.
- **Crystallization:** Transfer the filtrate to an evaporating dish and heat gently on a water bath to concentrate the solution. To obtain the trihydrate, the solution should be saturated at approximately 50°C.^[3]
- **Isolation:** Cool the concentrated solution to around 45°C and seed with a crystal of **calcium nitrate trihydrate**, if available. Allow the solution to cool slowly to room temperature, which will induce the crystallization of the trihydrate.^[3]

- Drying: Collect the crystals by filtration and dry them between sheets of filter paper. Store in a desiccator to prevent deliquescence.

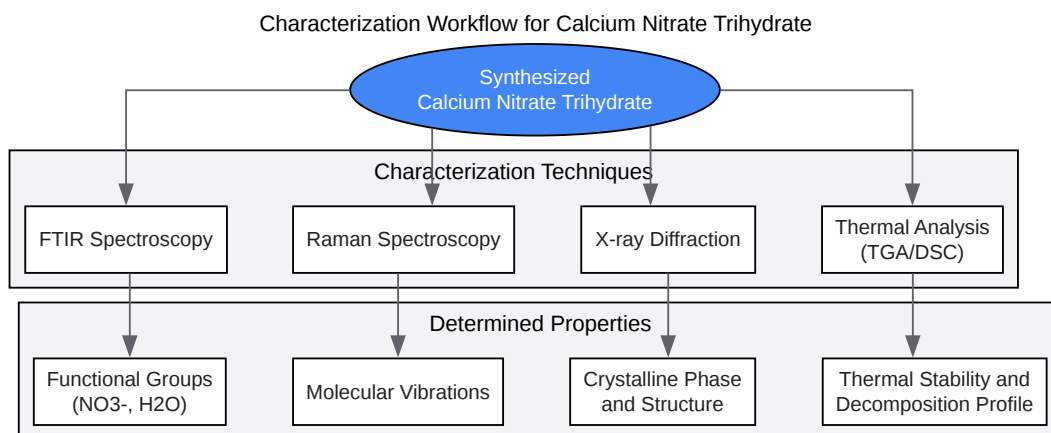
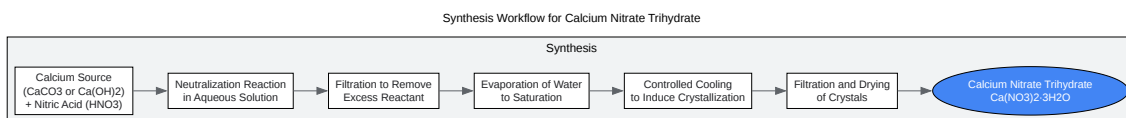
Synthesis via Reaction of Calcium Hydroxide with Nitric Acid

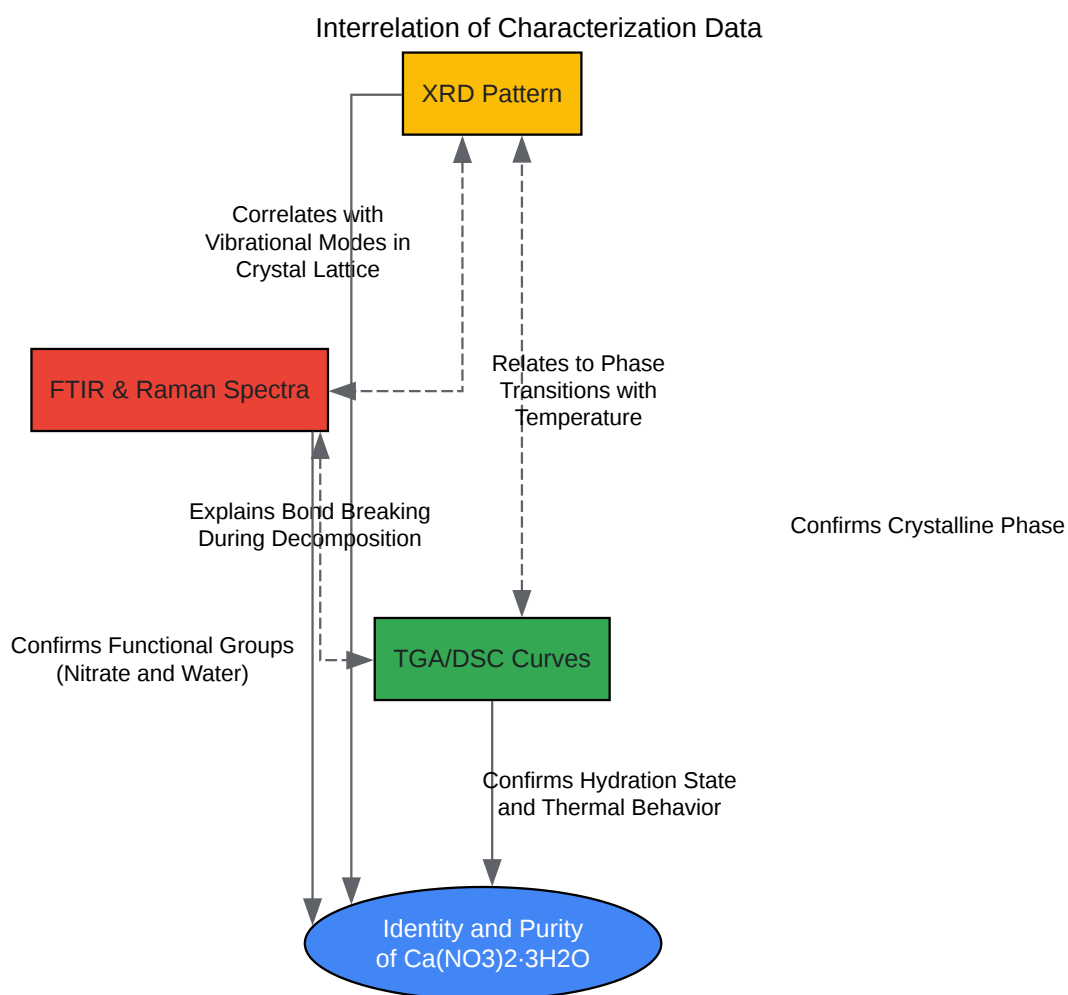
An alternative method utilizes calcium hydroxide ($\text{Ca}(\text{OH})_2$) as the calcium source. This reaction is a direct acid-base neutralization.



- Reaction Setup: In a fume hood, add 100 mL of 4 M nitric acid to a 500 mL beaker with a magnetic stir bar.
- Reaction: Slowly add 14.8 g of calcium hydroxide powder to the stirring nitric acid solution. The reaction is exothermic.
- Neutralization: Monitor the pH of the solution and continue adding small amounts of calcium hydroxide until the pH is neutral ($\text{pH} \approx 7$).
- Filtration: Filter the solution to remove any unreacted calcium hydroxide.
- Crystallization and Isolation: Follow steps 6-8 from the calcium carbonate protocol to obtain crystals of **calcium nitrate trihydrate**.

Synthesis Workflow





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